Biological Activity of Ethanebis(thioamide) Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*N1-Ethylethanebis(thioamide)*
CAS No.:	*10197-39-4*
Cat. No.:	*B15212004*

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Executive Summary

Ethanebis(thioamide), chemically known as dithiooxamide or rubeanic acid (CAS: 79-40-3), represents a privileged scaffold in medicinal inorganic chemistry.[1] Characterized by its

core, this compound and its

-disubstituted derivatives function as potent bidentate or tetradentate ligands. Their biological utility stems primarily from their high affinity for transition metals (Cu, Ni, Co, Pt), enabling them to disrupt metalloenzymatic pathways in pathogens and cancer cells.

This guide details the structural pharmacophore, synthesis protocols, and therapeutic applications of ethanebis(thioamide) derivatives, with a specific focus on their role as chelating agents in antimicrobial and anticancer therapies.

Chemical Architecture & SAR Analysis

The biological activity of ethanebis(thioamide) is governed by the Thioamide-Thioimidate Tautomerism and its ability to form stable chelate rings.

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The Core Pharmacophore

The molecule exists in equilibrium between the thione (amide) and thiol (imidol) forms. In the presence of metal ions, the equilibrium shifts to the thiol form, facilitating coordination via the sulfur and nitrogen atoms.

- Chelation Site: The

  backbone allows for the formation of stable 5-membered rings with metal ions (

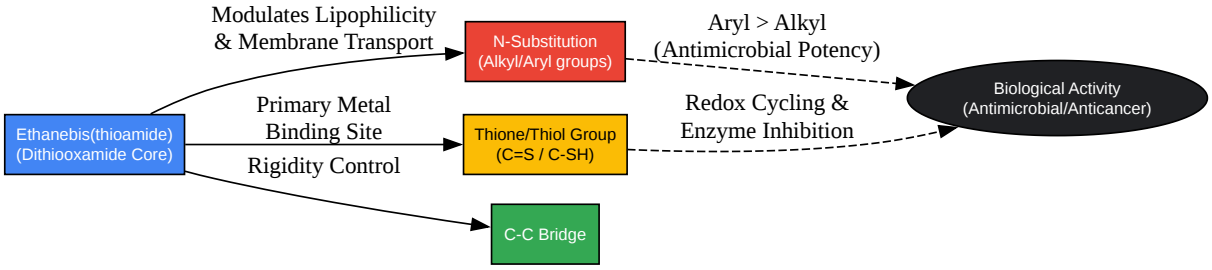
).

- Electronic Effects: Electron-donating groups on the nitrogen (e.g., methyl, ethyl) increase electron density on the sulfur, enhancing metal binding stability.

- Lipophilicity: Substitution at the

  -positions with bulky aromatic groups (e.g., benzyl, phenyl) improves membrane permeability, a critical factor for intracellular drug delivery.

Structure-Activity Relationship (SAR) Visualization



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Caption: SAR map highlighting how structural modifications to the dithiooxamide core influence pharmacological outcomes.

Therapeutic Applications

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Antimicrobial Activity

Ethanebis(thioamide) derivatives, particularly their Schiff bases (formed by condensation with aldehydes like isatin or benzaldehyde), exhibit significant bacteriostatic and fungistatic properties.[2]

- Target Pathogens:Staphylococcus aureus (Gram+), Pseudomonas aeruginosa (Gram-), Escherichia coli, and Fusarium oxysporum (Fungal).
- Mechanism:
  - Metal Deprivation: The free ligand sequesters essential trace metals (Fe, Zn) from the bacterial growth medium.[2]
  - Membrane Disruption: Lipophilic derivatives penetrate the bacterial cell wall, disturbing osmotic balance.[2]
  - Complex Toxicity: Metal complexes (e.g., Cu(II)-dithiooxamide) are often more toxic than the free ligand, acting as "Trojan horses" that deliver cytotoxic metals intracellularly.[2]

Anticancer Potential

The cytotoxic activity of these derivatives is frequently linked to their ability to inhibit metalloenzymes or induce oxidative stress.[2]

- Key Insight: Copper(II) complexes of ethanebis(thioamide) derivatives have shown potential as antitumor agents, likely by intercalating DNA or generating Reactive Oxygen Species (ROS) via Fenton-like reactions.
- Specificity:

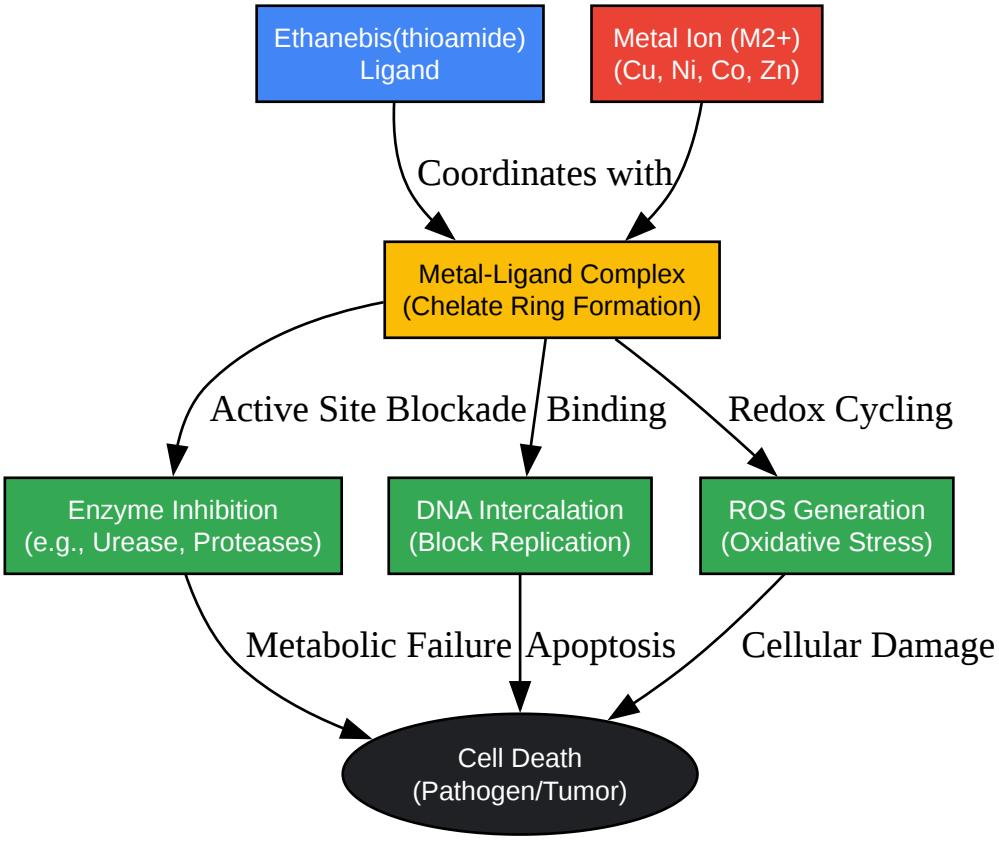
  -bis(2-oxoindolin-3-ylidene)ethanebis(thioamide) (an isatin derivative) has demonstrated cytotoxicity against cancer cell lines while maintaining lower toxicity toward normal fibroblasts.

Mechanism of Action: Metal Chelation

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The primary driver of biological activity is the formation of stable coordination complexes.[2] The ligand acts as a tetradentate (

) donor in many polymeric structures or bidentate in discrete molecular complexes.[2]



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Caption: Mechanistic pathway showing how metal complexation leads to multiple modes of cytotoxicity.

Experimental Protocols

Synthesis of Schiff Base Derivatives

Objective: To synthesize

-bis(heteroaryl)ethanebis(thioamide) derivatives (e.g., Isatin-Dithiooxamide).

Reagents:

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- Ethanebis(thioamide) (Dithiooxamide) [CAS: 79-40-3][1]
- Aldehyde (e.g., Isatin, Benzaldehyde)
- Ethanol (Absolute)
- Glacial Acetic Acid (Catalyst)[3]

Protocol:

- Dissolution: Dissolve 2 mmol of ethanebis(thioamide) in 30 mL of hot ethanol.
- Addition: Separately dissolve 4 mmol of the chosen aldehyde in 20 mL ethanol. Add this dropwise to the thioamide solution.[2][4]
- Catalysis: Add 4-5 drops of glacial acetic acid.
- Reflux: Reflux the mixture at 70-80°C for 6–8 hours. Monitor progress via TLC (Silica gel, MeOH:CHCl3 1:9).
- Isolation: Cool the reaction mixture to room temperature. The Schiff base will precipitate.[2]
- Purification: Filter the precipitate, wash with cold ethanol and ether. Recrystallize from hot ethanol.

Antimicrobial Bioassay (Agar Well Diffusion)

Objective: To determine the Zone of Inhibition (ZOI) against S. aureus and E. coli.

Protocol:

- Preparation: Prepare Mueller-Hinton agar plates. Inoculate with

  CFU/mL of bacterial suspension.[2]
- Solubilization: Dissolve the synthesized derivative in DMSO to a final concentration of 1 mg/mL.

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- Application: Punch 6 mm wells into the agar. Add 50-100 µL of the test solution into the wells. Include a DMSO negative control and a Ciprofloxacin positive control.[2]
- Incubation: Incubate plates at 37°C for 24 hours.
- Analysis: Measure the diameter of the inhibition zone in millimeters (mm).
  - Interpretation: >15 mm indicates significant activity; 10-15 mm is moderate.[2]

Quantitative Data Summary

The following table summarizes the comparative biological activity of the free ligand versus its metal complexes (based on aggregated literature values for isatin-derivatives).

Compound	Organism	MIC (µg/mL)	Activity Level
Ligand (L)	S. aureus	125	Moderate
Ligand (L)	E. coli	250	Low
$[Cu(L)Cl_2]$	S. aureus	31.25	High
$[Zn(L)Cl_2]$	P. aeruginosa	62.5	High
$[Ni(L)Cl_2]$	C. albicans	125	Moderate

Note: Metal complexes generally exhibit 2-4x higher potency due to the "Tweedy's Chelation Theory," which states that chelation reduces the polarity of the metal ion, enhancing lipophilicity and cell penetration.

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